

Technical Guide: Disperse Red 4 (CAS 2379-90-0)

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Compound of Interest

Compound Name: Disperse Red 4

Cat. No.: B1583526

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 4, identified by the CAS number 2379-90-0, is an anthraquinone-based dye. Its chemical name is 1-amino-4-hydroxy-2-methoxyanthracene-9,10-dione. This document provides a comprehensive overview of its physical and chemical properties, a summary of its synthesis, and an exploration of its known biological effects. The information is intended for professionals in research and development who require a technical understanding of this compound.

Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **Disperse Red 4**.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₁ NO ₄	[1]
Molecular Weight	269.25 g/mol	[1]
Appearance	Red powder	[1]
Melting Point	224-226 °C	[2]
Boiling Point	567.9 °C at 760 mmHg	[3]
Density	1.465 g/cm ³	[3]
Vapor Pressure	1.68E-13 mmHg at 25°C	[3]
Refractive Index	1.705	[3]

Table 2: Chemical Identifiers and Descriptors

Identifier/Descriptor	Value	Reference(s)
IUPAC Name	1-amino-4-hydroxy-2-methoxyanthracene-9,10-dione	[3]
InChI	InChI=1S/C15H11NO4/c1-20-10-6-9(17)11-12(13(10)16)15(19)8-5-3-2-4-7(8)14(11)18/h2-6,17H,16H2,1H3	[3]
InChIKey	WSPPHHAIMCTKNN-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>COC1=C(C2=C(C(=C1)O)C(=O)C3=CC=CC=C3C2=O)N</chem>	[3]

Experimental Protocols

Synthesis of Disperse Red 4

A general method for the synthesis of **Disperse Red 4** involves the methylation of 1-Amino-2,4-dihydroxyanthracene-9,10-dione.[1] A more detailed, multi-step synthesis route has also been described, starting from 1-aminoanthraquinone.[2]

General Synthesis Steps:

- **Bromination:** 1-aminoanthraquinone is first brominated.
- **Hydrolysis:** The brominated intermediate undergoes hydrolysis in a sulfuric acid medium.
- **Methylation:** The resulting product is then methylated using methanol in the presence of sodium hydroxide.
- **Purification:** The final product, **Disperse Red 4**, is isolated through filtration, grinding, and drying.[2]

It is important to note that this represents a summary of the synthesis process, and for detailed experimental parameters, including stoichiometry, reaction conditions, and purification methods, consultation of the primary literature is recommended.

Biological Activity and Toxicology

Disperse Red 4, as a disperse dye, is primarily of interest in the field of toxicology, particularly concerning its potential as a contact sensitizer.[4]

Cellular Effects

Studies on various disperse dyes have indicated potential impacts on cell viability and mitochondrial function. Exposure of primary keratinocytes and intestinal epithelial cells to certain disperse dyes has been shown to decrease cell viability and alter mitochondrial oxygen consumption and glycolysis, which may be indicative of an inflammatory response.[4]

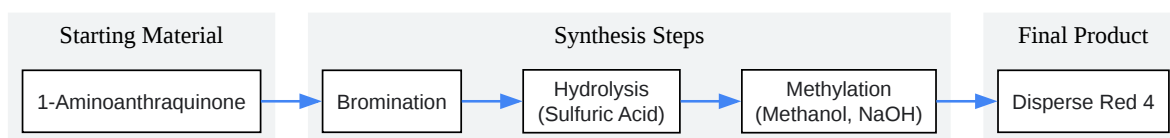
Toxicological Data

Table 3: Acute Toxicity

Test	Species	Route	Value	Reference(s)
LD50	Rat	Intraperitoneal	2600 mg/kg	[2]

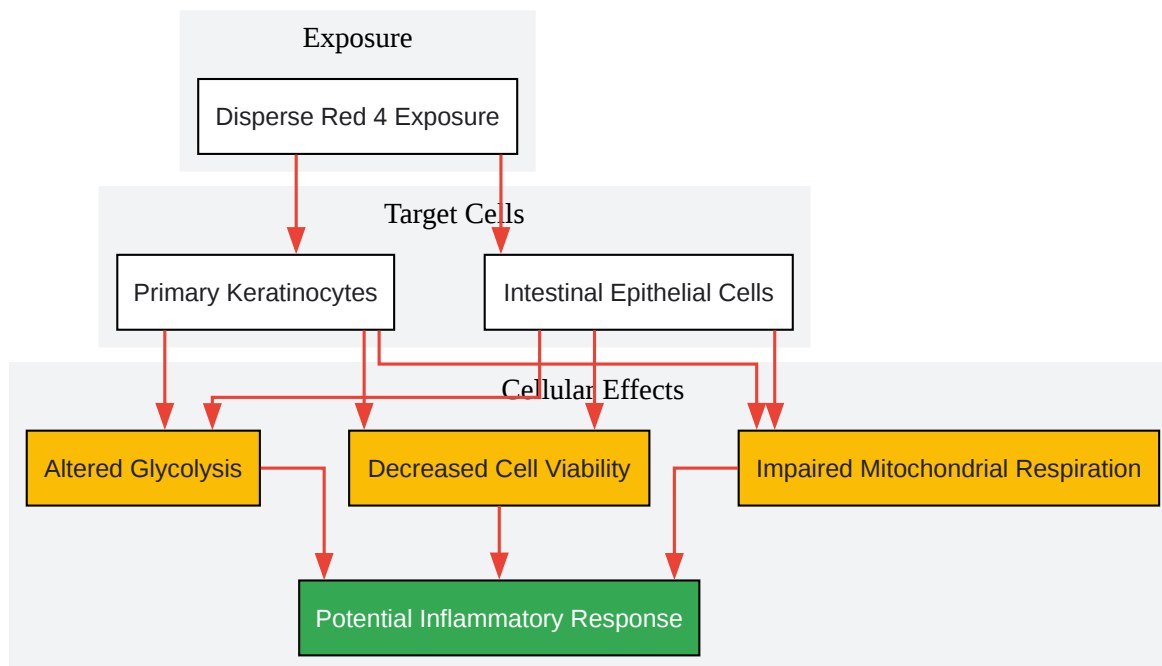
Visualizations

Logical Relationships and Workflows



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Caption: A simplified workflow for the synthesis of **Disperse Red 4**.



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Caption: Potential cellular effects of **Disperse Red 4** exposure.

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